

Application Notes: Decaethylene Glycol (PEG-10) in Cosmetic Formulations

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Compound of Interest

Compound Name: *Decaethylene glycol*

Cat. No.: *B1669998*

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Document ID: AN-PEG10-2025 Version: 1.0 Prepared For: Researchers, scientists, and drug development professionals.

1.0 Introduction

Decaethylene glycol, commonly known by its INCI name PEG-10, is a polyether compound resulting from the polymerization of ethylene oxide.[1] It is a versatile, water-soluble polymer widely utilized in the cosmetics and personal care industries.[2] Its chemical structure, consisting of a chain of ten repeating ethylene glycol units, imparts a unique set of physicochemical properties that make it a valuable ingredient in a wide array of product types, including lotions, creams, serums, and cleansers.[2][3]

The primary functions of PEG-10 in cosmetic formulations include its role as a humectant, solvent, and viscosity modifier.[2] As a humectant, it attracts and retains moisture from the atmosphere, helping to hydrate the skin. Its solvent properties allow it to dissolve or stabilize other ingredients within a formulation, while its impact on viscosity helps to achieve the desired product texture and feel.

This document provides detailed application notes, physicochemical data, and experimental protocols for the evaluation of **decaethylene glycol** in cosmetic formulations.

2.0 Physicochemical and Safety Data

Quantitative data for **decaethylene glycol** (PEG-10) is summarized below for easy reference.

Table 1: Physicochemical Properties of **Decaethylene Glycol** (PEG-10)

Property	Value	Reference(s)
INCI Name	PEG-10	
CAS Number	5579-66-8	
Molecular Formula	C ₂₀ H ₄₂ O ₁₁	
Average Molecular Weight	458.5 g/mol	
Appearance	White to off-white powder or solid at room temperature	
Melting Point	~28 °C	
Boiling Point	280 °C @ 7 mmHg	
Density	~1.115 g/cm ³	

| Solubility | Soluble in water and many organic solvents | |

Table 2: Toxicological Profile and Regulatory Information

Parameter	Summary	Reference(s)
General Safety	The Cosmetic Ingredient Review (CIR) Expert Panel has assessed polyethylene glycols (PEGs) and concluded they are safe for use in cosmetic products.	
Oral Toxicity	PEGs exhibit a low order of oral toxicity.	
Dermal Irritation	PEGs are considered minimally irritating to human skin.	
Dermal Sensitization	PEGs are not considered to be sensitizers.	
Concentration of Use	Related PEG derivatives have been found safe in concentrations up to 10%.	

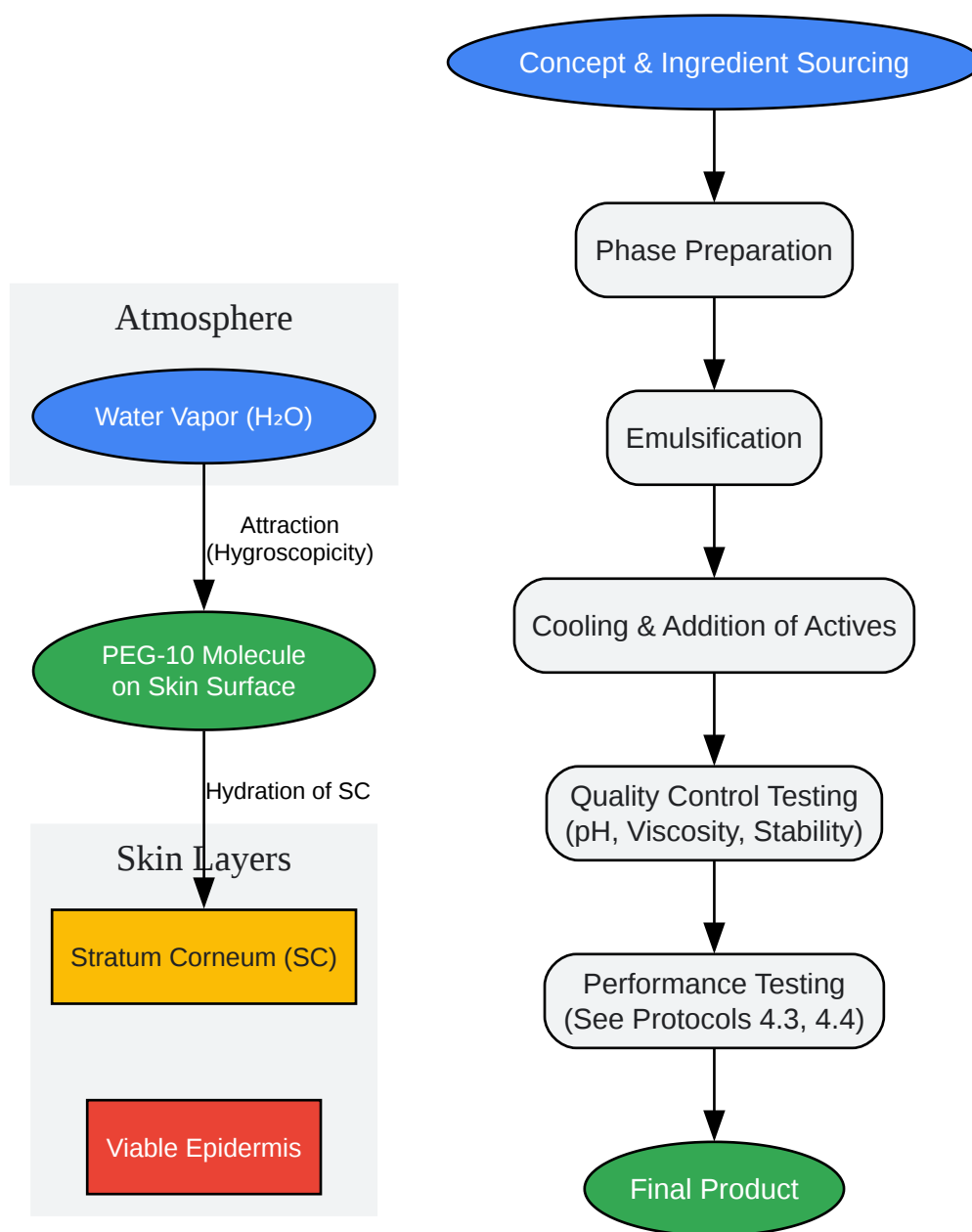
| Impurities | The ethoxylation process may introduce 1,4-dioxane as a byproduct. Purification steps can control its presence. | |

3.0 Functional Applications in Formulations

PEG-10's molecular structure directly influences its function in a cosmetic product. The long, hydrophilic chain of ethylene oxide units provides multiple sites for hydrogen bonding with water.

Figure 1: Relationship between PEG-10's properties and its functions.

The primary mechanism of action for PEG-10 as a humectant is its ability to draw water from the environment and hold it at the surface of the stratum corneum, thereby increasing skin hydration.



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References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Decaethylene glycol | C₂₀H₄₂O₁₁ | CID 79689 - PubChem [pubchem.ncbi.nlm.nih.gov]
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